Deuterated 1-bromopropane basic characteristics

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Compound of Interest

Compound Name:	*1-Bromopropane-1,1,3,3,3-d5*
CAS No.:	*163400-20-2*
Cat. No.:	*B575486*

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An In-Depth Technical Guide to Deuterated 1-Bromopropane: Properties, Synthesis, and Applications

Introduction: The Subtle Power of a Neutron

In the realm of molecular science, the substitution of a hydrogen atom with its stable, heavier isotope, deuterium, represents one of the most nuanced yet powerful modifications available to chemists. Deuterated 1-bromopropane, a family of isotopologues of the common alkyl halide, exemplifies this principle. While chemically similar to its proteated counterpart, the increased mass conferred by deuterium—a single neutron—introduces a significant physical change: the carbon-deuterium (C-D) bond is stronger and vibrates at a lower frequency than a carbon-hydrogen (C-H) bond.[1][2][3] This fundamental difference gives rise to the Kinetic Isotope Effect (KIE), a phenomenon where the rate of a chemical reaction is altered upon isotopic substitution at or near a bond-breaking site.[1][3][4]

For researchers, scientists, and drug development professionals, harnessing the KIE and other properties of deuterated 1-bromopropane opens up a diverse range of applications. These range from elucidating complex reaction mechanisms and enhancing the metabolic stability of

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pharmaceuticals to serving as superior internal standards in quantitative analytical methods.[5][6][7] This guide provides a comprehensive exploration of the core characteristics, synthesis, analysis, and key applications of deuterated 1-bromopropane, offering both foundational knowledge and practical, field-proven insights.

PART 1: Physicochemical Characteristics

The physical properties of deuterated 1-bromopropane are largely similar to standard 1-bromopropane. However, the increase in molecular weight due to the presence of deuterium atoms results in slight variations in properties such as density and boiling point. The exact properties will depend on the specific isotopologue and the degree of deuteration.

Below is a summary of the core characteristics for non-deuterated 1-bromopropane and its common deuterated variants.

Property	1-Bromopropane	1-Bromopropane-d3 (3,3,3-d3)	1-Bromopropane-d5 (1,1,3,3,3-d5)
Molecular Formula	C_3H_7Br	$C_3H_4D_3Br$	$C_3H_2D_5Br$
Molecular Weight	122.99 g/mol	126.04 g/mol	128.02 g/mol [8]
Boiling Point	71 °C (160 °F)[9]	71 °C (160 °F)[9]	Not specified, expected to be similar
Melting Point	-110 °C (-166 °F)[9]	-110 °C (-166 °F)[9]	Not specified, expected to be similar
Density	1.354 g/cm³[9]	1.354 g/cm³[9]	Not specified, expected to be similar
Flash Point	-4.5 °C (24 °F)[9]	-4.5 °C (24 °F)[9]	Not specified, expected to be similar
log Pow (Octanol/Water)	2.1[9]	2.1[9]	2.1[8]
Water Solubility	2.45 g/L[9]	Not specified	Not specified

PART 2: Synthesis and Characterization

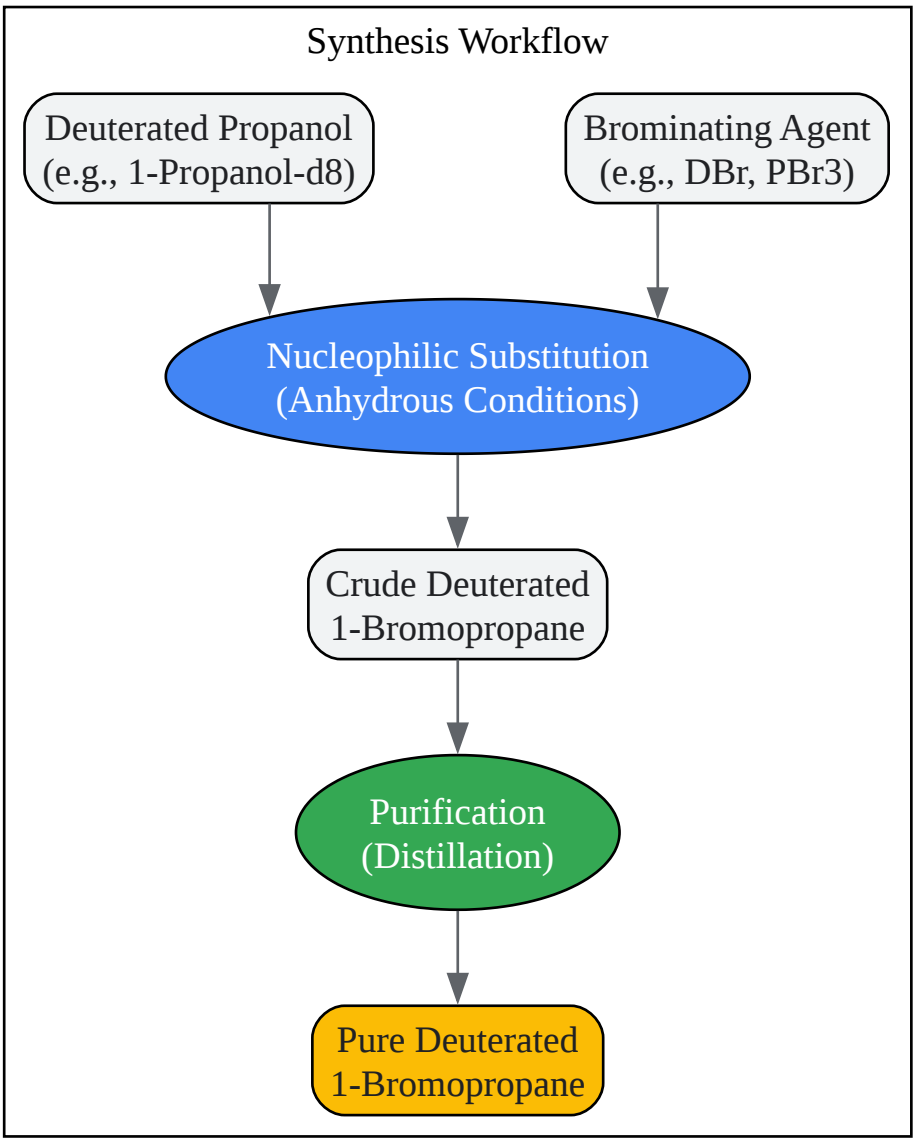
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The synthesis of deuterated 1-bromopropane requires careful selection of deuterated starting materials and reagents to ensure high isotopic purity and prevent unwanted H/D exchange.

Synthetic Workflow

A common and robust method for synthesizing deuterated 1-bromopropane involves the nucleophilic substitution of a deuterated propanol. The choice of deuterated precursor dictates the final pattern of deuteration in the product. For instance, to synthesize 1-bromopropane-d7, one would start with 1-propanol-d8. The hydroxyl group is replaced by a bromide ion, typically using a reagent like hydrobromic acid (HBr) or phosphorus tribromide (PBr_3).[10] To maintain isotopic integrity, it is crucial to use deuterated acids (e.g., DBr) or carry out the reaction under strict anhydrous conditions to prevent H/D exchange.[5]

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Caption: General workflow for synthesizing deuterated 1-bromopropane.

Analytical Characterization

Confirming the structure, purity, and degree of deuteration is a critical, self-validating step in any workflow involving isotopically labeled compounds.

NMR is the most powerful tool for determining the precise location and extent of deuteration.

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- ^{1}H NMR (Proton NMR): In a highly deuterated sample of 1-bromopropane, the proton spectrum will show a significant reduction or complete absence of signals corresponding to the positions where deuterium has been substituted.[11] The integration of the remaining proton signals relative to a non-deuterated internal standard can be used to quantify the isotopic purity.

- ^{2}H NMR (Deuterium NMR): This technique directly observes the deuterium nuclei. The chemical shifts in ^{2}H NMR are virtually identical to those in ^{1}H NMR, making it straightforward to confirm the positions of deuteration.[12] Unlike protons (spin I=1/2), deuterium has a spin of I=1, which leads to quadrupolar relaxation and results in broader signals.[12]

Protocol: Acquiring a ^{2}H NMR Spectrum of 1-Bromopropane-1-d1

- Sample Preparation: Dissolve a precise amount of 1-bromopropane-1-d1 in a suitable non-deuterated solvent (e.g., chloroform, $CHCl_3$).[12] The use of a non-deuterated solvent is critical to avoid a large solvent signal that would obscure the analyte's signal.

- Spectrometer Setup:

  - Tune the NMR probe to the deuterium frequency.

  - Turn the spectrometer's field lock off, as there is no deuterated solvent to provide a lock signal.[12]

  - Perform shimming on the proton signal of the non-deuterated solvent to optimize magnetic field homogeneity.[12]

- Acquisition:

  - Acquire the ^{2}H NMR spectrum using standard pulse sequences. A sufficient number of scans should be averaged to achieve an adequate signal-to-noise ratio.

- Data Analysis:

  - Process the resulting Free Induction Decay (FID) with appropriate Fourier transformation and phasing.

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- The resulting spectrum should show a signal at the chemical shift corresponding to the C1 position of 1-bromopropane, confirming the location of the deuterium label.

MS is essential for confirming the overall molecular weight and assessing the isotopic distribution of the sample.

- Principle: High-resolution mass spectrometry (HRMS) can distinguish between isotopologues based on their mass-to-charge (m/z) ratio.[13] The mass of deuterium (2.014 Da) is distinctly different from that of hydrogen (1.008 Da).

- Analysis: The mass spectrum of a deuterated 1-bromopropane sample will show a molecular ion peak shifted to a higher m/z value corresponding to the number of deuterium atoms incorporated. For example, the molecular ion of non-deuterated 1-bromopropane appears as a pair of peaks at m/z 122 and 124 due to the natural abundance of bromine isotopes (^{79}Br and ^{81}Br).[14] For 1-bromopropane-d7, this pair would be expected at m/z 129 and 131. The relative intensities of these peaks can be used to calculate the isotopic purity.[13]

Protocol: Isotopic Purity Analysis by ESI-HRMS

- Sample Preparation: Prepare a dilute solution of the deuterated 1-bromopropane sample in a suitable solvent compatible with electrospray ionization (ESI), such as methanol or acetonitrile.

- Instrumentation: Use a high-resolution mass spectrometer (e.g., Orbitrap or TOF).

- Method:

  - Infuse the sample directly or via an LC system into the ESI source.

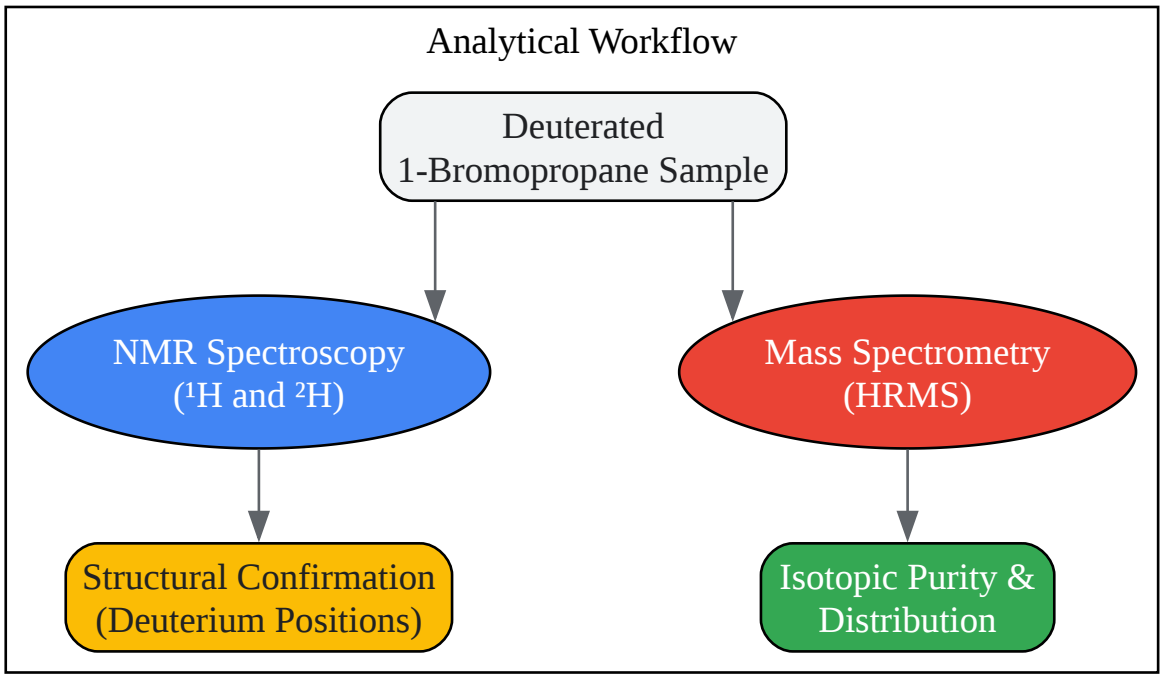
  - Acquire the mass spectrum in a positive ion mode, scanning a mass range that includes the expected molecular ions of all potential H/D isotopologues.

- Data Analysis:

  - Identify the molecular ion clusters corresponding to the different isotopologues (e.g., d5, d6, d7).

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- Calculate the isotopic purity by determining the relative abundance of the desired deuterated species compared to the less-deuterated and non-deuterated versions.[13]



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Caption: Workflow for the analytical characterization of deuterated 1-bromopropane.

PART 3: Core Applications

The unique properties of deuterated 1-bromopropane make it a versatile tool across various scientific disciplines.

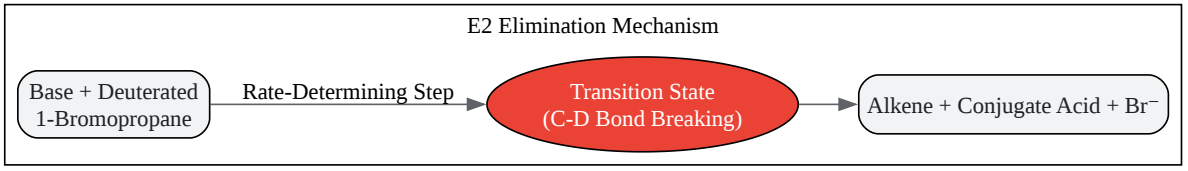
Mechanistic Elucidation: Probing the E2 Reaction

Deuterated 1-bromopropane is a classic substrate for studying the mechanism of bimolecular elimination (E2) reactions. The KIE provides powerful evidence for the concerted nature of this reaction.

- Causality: In an E2 reaction, a strong base abstracts a proton from a carbon adjacent (β-position) to the leaving group, and this C-H bond cleavage occurs in the rate-determining step.[1][3] By substituting a hydrogen with a deuterium at this position, the rate of the

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reaction is significantly slowed because the C-D bond is stronger and requires more energy to break.[1][2][4] Measuring the ratio of the reaction rates (kH/kD) gives a primary KIE value, which is typically between 2 and 8 for E2 reactions, confirming that the C-H bond is indeed broken in the rate-limiting step.[1][4]



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Caption: The C-D bond is broken in the rate-determining step of the E2 reaction.

Drug Development and Metabolism Studies

The strategic incorporation of deuterium into drug candidates is a well-established strategy in medicinal chemistry to improve pharmacokinetic profiles.[15][16][17]

- Metabolic Switching: Many drugs are metabolized by enzymes, such as the cytochrome P450 (CYP450) family, which often involves the cleavage of C-H bonds.[16] If a drug candidate is rapidly metabolized at a specific site, leading to poor bioavailability or the formation of toxic metabolites, replacing the hydrogen atoms at that "soft spot" with deuterium can slow down this metabolic process.[16][17] This "deuterium switch" can lead to:
  - Increased drug half-life and exposure.[18]
  - Reduced formation of undesirable metabolites.
  - Lower and less frequent dosing.[18]
- Metabolic Tracers: Deuterated compounds, including those built with a deuterated propyl moiety, serve as invaluable tracers. Researchers can administer a deuterated version of a

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drug and use mass spectrometry to track its metabolic fate, identifying and quantifying metabolites without interference from endogenous compounds.[5]

Internal Standards for Quantitative Analysis

In quantitative mass spectrometry (e.g., LC-MS/MS), deuterated compounds are the gold standard for use as internal standards (IS).[7]

- Principle of Self-Validation: A deuterated internal standard is chemically identical to the analyte of interest.[7] This means it co-elutes during chromatography and experiences nearly identical ionization efficiency and matrix effects in the mass spectrometer's source. However, because of its higher mass, it is easily distinguished from the non-deuterated analyte by the mass spectrometer.

- Causality: By adding a known concentration of deuterated 1-bromopropane to a sample containing non-deuterated 1-bromopropane, any sample loss during preparation or fluctuation in instrument response will affect both the analyte and the internal standard equally. The ratio of the analyte signal to the IS signal remains constant, allowing for highly accurate and precise quantification, effectively correcting for experimental variability.[7]

PART 4: Safety and Handling

Deuterated 1-bromopropane shares the same toxicological and safety hazards as its non-deuterated counterpart. It is a highly flammable liquid and is suspected of causing cancer, damaging fertility, and causing harm to the unborn child.[9][19][20]

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Hazard Category	Description	Precautionary Statements
Flammability	Highly flammable liquid and vapor.[9] Vapors may form explosive mixtures with air.[19]	P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[9] P233: Keep container tightly closed.[20]
Health Hazards	Suspected of causing cancer (IARC Group 2B).[9] May damage fertility or the unborn child.[9][19][20] Causes skin and serious eye irritation.[9] May cause respiratory irritation, drowsiness, or dizziness.[9][19]	P201: Obtain special instructions before use.[20] P261: Avoid breathing vapor.[9] P280: Wear protective gloves, clothing, and eye/face protection.
Organ Toxicity	May cause damage to organs (liver, nervous system) through prolonged or repeated exposure.[9][19]	P308 + P313: IF exposed or concerned: Get medical advice/attention.[19]

Handling: All work with deuterated 1-bromopropane should be conducted in a well-ventilated fume hood. Use appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat. Store in a tightly sealed container in a cool, dry, and well-ventilated area away from sources of ignition.[21]

Conclusion

Deuterated 1-bromopropane is far more than a simple isotopically labeled solvent. Its value lies in the profound, predictable, and exploitable consequences of the kinetic isotope effect. For the mechanistic chemist, it is a probe that provides unequivocal evidence of bond-breaking steps. For the pharmaceutical scientist, it represents a key strategy for enhancing the metabolic lifetime and safety profile of drug candidates. For the analytical chemist, it is the cornerstone of precision in quantitative analysis. A thorough understanding of its synthesis, characterization, and safe handling is essential for leveraging its full potential to advance scientific discovery and development.

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References

- Application Note: Deuterium NMR Spectroscopy of 1-Bromopropane-1-D1. Benchchem.
- 1-Bromopropane-3,3,3-d3 - Safety Data Sheet. C/D/N Isotopes, Inc.
- 1,3-Dibromopropane-d6|Deuterated Reagent|RUO. Benchchem.
- C3H7Br CH3CH2CH2Br 1-bromopropane low high resolution 1H proton nmr spectrum. Doc Brown's Advanced Organic Chemistry Revision Notes.
- **1-Bromopropane-1,1,3,3,3-d5** | C3H7Br | CID 56845852. PubChem.
- 1-Bromopropane-2,2,3,3,3-D5. PubChem.
- **1-BROMOPROPANE-1,1,3,3,3-D5** Safety Data Sheets. Echemi.
- Application Notes and Protocols for Studying E2 Elimination Reaction Mechanisms Using 1-Bromopropane-1-D1. Benchchem.
- The E2 Reaction and the Deuterium Isotope Effect. Chemistry LibreTexts.
- C3H7Br CH3CHBrCH3 2-bromopropane low high resolution 1H proton nmr spectrum. Doc Brown's Advanced Organic Chemistry Revision Notes.
- The E2 Reaction and the Deuterium Isotope Effect. Chemistry LibreTexts.
- Material Safety Data Sheet 1-Bromopropane, 99%. Fisher Scientific.
- SAFETY DATA SHEET. Merck Millipore.
- Applications of Deuterium-Labelled Compounds in Total Synthesis and Drug Development.
- Safety Data Sheet. Sigma-Aldrich.
- 1-Bromopropane(106-94-5) 1H NMR spectrum. ChemicalBook.
- A-level Chemistry Specification. AQA.
- ORGANIC DEUTERIUM COMPOUNDS: XXIII. SYNTHESIS OF DEUTERATED OLEFINS. Canadian Science Publishing.
- 1-Bromopropane synthesis. ChemicalBook.
- Rapid characterization of isotopic purity of deuterium-labeled organic compounds and monitoring of hydrogen-deuterium exchange reaction using electrospray ionization-high-resolution mass spectrometry. PubMed.
- Mass spectrum of 1-bromopropane. ResearchGate.
- Applications of Deuterium in Medicinal Chemistry. PubMed.
- The Pivotal Role of Deuterated Compounds in Mass Spectrometry: An In-depth Technical Guide. Benchchem.
- The Role of Deuterated Compounds in Pharmaceutical Research: Application Notes and Protocols. Benchchem.
- Deuterium in drug discovery: progress, opportunities and challenges. Nature.
- The Application of Deuteration Strategy in Drug Design. ResearchGate.
- The E2 Reaction and the Deuterium Isotope Effect. OpenStax.
- Synthesis of para-Deuterated 1-Methoxynaphthalene. YouTube.

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Sources

- 1. chem.libretexts.org [chem.libretexts.org]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. 11.8 The E2 Reaction and the Deuterium Isotope Effect - Organic Chemistry | OpenStax [openstax.org]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. 1,3-Dibromopropane-d6|Deuterated Reagent|RUO [benchchem.com]
- 6. labs.chem.ucsb.edu [labs.chem.ucsb.edu]
- 7. pdf.benchchem.com [pdf.benchchem.com]
- 8. 1-Bromopropane-1,1,3,3,3-d5 | C3H7Br | CID 56845852 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. cdnisotopes.com [cdnisotopes.com]
- 10. 1-Bromopropane synthesis - chemicalbook [chemicalbook.com]
- 11. C3H7Br CH3CH2CH2Br 1-bromopropane low high resolution 1H proton nmr spectrum of analysis interpretation of chemical shifts ppm spin spin line splitting H-1 n-propyl bromide 1-H nmr explaining spin-spin coupling for line splitting doc brown's advanced organic chemistry revision notes [docbrown.info]
- 12. pdf.benchchem.com [pdf.benchchem.com]
- 13. Rapid characterization of isotopic purity of deuterium-labeled organic compounds and monitoring of hydrogen-deuterium exchange reaction using electrospray ionization-high-resolution mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. researchgate.net [researchgate.net]
- 15. Applications of Deuterium in Medicinal Chemistry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. pdf.benchchem.com [pdf.benchchem.com]
- 17. Deuterium in drug discovery: progress, opportunities and challenges - PMC [pmc.ncbi.nlm.nih.gov]

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- 18. researchgate.net [researchgate.net]
- 19. merckmillipore.com [merckmillipore.com]
- 20. westliberty.edu [westliberty.edu]
- 21. employees.delta.edu [employees.delta.edu]
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